

Isooctyl Hydrogen Succinate: A Technical Guide to Biodegradability and Environmental Impact

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Compound of Interest

Compound Name: *Isooctyl hydrogen succinate*

Cat. No.: *B15177637*

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Disclaimer: Direct and comprehensive experimental data on the biodegradability and environmental impact of **isooctyl hydrogen succinate** is limited in publicly available scientific literature. This guide synthesizes available information on structurally similar compounds, such as other alkyl succinates and isooctyl esters, to provide an informed perspective. The data and pathways described herein are based on established principles of environmental chemistry and toxicology for analogous substances and should be interpreted with this context in mind.

Introduction

Isooctyl hydrogen succinate is a monoester of succinic acid and isooctyl alcohol. Its chemical structure, featuring a linear dicarboxylic acid and a branched alcohol moiety, suggests potential applications as a plasticizer, surfactant, or intermediate in chemical synthesis. Understanding its environmental fate and potential impact is crucial for its safe and sustainable use. This technical guide provides an in-depth analysis of the expected biodegradability and environmental profile of **isooctyl hydrogen succinate**, drawing upon data from analogous substances to inform researchers, scientists, and drug development professionals.

Physicochemical Properties (Predicted)

A summary of predicted physicochemical properties for **isooctyl hydrogen succinate** is presented below. These values are estimated based on its chemical structure and are crucial for predicting its environmental distribution and fate.

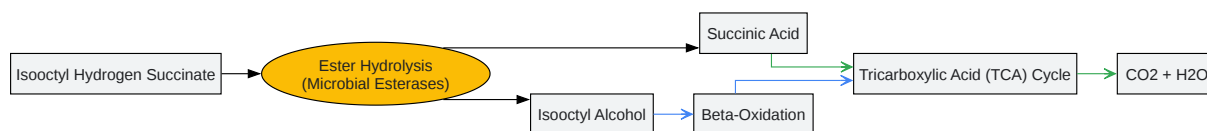
Property	Predicted Value/Information	Significance for Environmental Impact
Molecular Formula	C12H22O4	Provides the basis for molecular weight and elemental composition.
Molecular Weight	230.30 g/mol	Influences properties like volatility and water solubility.
Appearance	Expected to be a liquid	Affects handling and potential for environmental release.
Water Solubility	Low to moderate	Influences its distribution between aquatic and soil compartments.
Vapor Pressure	Low	Suggests it is not likely to be a significant air pollutant.
Log Kow (Octanol-Water Partition Coefficient)	Estimated to be in the range of 2-4	Indicates a potential for bioaccumulation in aquatic organisms.

Biodegradability

Direct experimental data on the biodegradability of **isooctyl hydrogen succinate** is not readily available. However, studies on other alkyl succinates provide strong evidence for their susceptibility to microbial degradation.

Expected Biodegradation Pathway

The primary mechanism for the biodegradation of **isooctyl hydrogen succinate** is expected to be aerobic hydrolysis of the ester bond, followed by the degradation of the resulting succinic acid and isooctyl alcohol.



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Figure 1: Expected aerobic biodegradation pathway of **isooctyl hydrogen succinate**.

Succinic acid is a natural intermediate in the Krebs (TCA) cycle and is readily metabolized by a wide range of microorganisms to carbon dioxide and water. Isooctyl alcohol, a branched primary alcohol, is expected to be degraded via beta-oxidation, ultimately also entering the central metabolic pathways.

Analogue Biodegradability Data

Studies on other succinate esters demonstrate their general biodegradability. For instance, research has shown that the common soil bacterium *Rhodococcus rhodocrous* can rapidly degrade unsubstituted succinates with alkyl chain lengths from n-ethyl to n-octyl.[1] While the branching in the isooctyl chain of **isooctyl hydrogen succinate** might slightly reduce the rate of degradation compared to linear octyl succinates, it is still expected to be biodegradable.

The table below summarizes biodegradability data for related compounds.

Compound	Test Method	Degradation	Timeframe	Reference
Di-n-butyl succinate	OECD 301C	> 60%	28 days	ECHA Database
Di(2-ethylhexyl) phthalate (DEHP)	OECD 301B	< 60%	28 days	[1]
Unsubstituted n-alkyl succinates (C2-C8)	---	Rapid	---	[1]

Environmental Impact

The environmental impact of **isooctyl hydrogen succinate** is determined by its potential for persistence, bioaccumulation, and toxicity in various environmental compartments.

Aquatic Ecotoxicity

Given the lack of specific data, the aquatic toxicity of **isooctyl hydrogen succinate** can be estimated based on its structural components. Succinic acid has a low order of toxicity to aquatic organisms.[2] Isooctyl alcohol exhibits moderate acute toxicity to aquatic life. Therefore, **isooctyl hydrogen succinate** is likely to be classified as harmful to aquatic organisms.

The following table presents ecotoxicity data for analogous substances.

Organism	Endpoint	Value (mg/L)	Compound	Reference
Daphnia magna (Water Flea)	EC50 (48h)	10 - 100	Isooctanol	SDS
Pimephales promelas (Fathead Minnow)	LC50 (96h)	10 - 100	Isooctanol	SDS
Green Algae	EC50 (72h)	1 - 10	2,4,5-T Isooctyl Ester	PubChem

Bioaccumulation

With a predicted Log Kow in the range of 2-4, **isooctyl hydrogen succinate** has a potential for bioaccumulation in aquatic organisms. Substances with a Log Kow greater than 3 are generally considered to have a potential to bioaccumulate. However, its expected ready biodegradability would likely mitigate significant long-term bioaccumulation.

Environmental Fate and Transport

Due to its predicted low water solubility and moderate Log Kow, if released into the environment, **isooctyl hydrogen succinate** is expected to partition to soil and sediment. Its low vapor pressure suggests that volatilization from water and soil surfaces will not be a

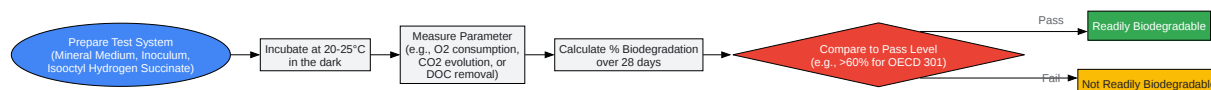
significant transport mechanism. In soil and water, biodegradation is expected to be the primary removal process.

Experimental Protocols

For a comprehensive assessment of the biodegradability and environmental impact of **isooctyl hydrogen succinate**, the following standard experimental protocols are recommended.

Biodegradability Testing

A standard test for ready biodegradability, such as the OECD 301 series, should be conducted.



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Figure 2: Experimental workflow for an OECD 301 biodegradability test.

Methodology (Based on OECD 301F - Manometric Respirometry Test):

- **Test Substance Preparation:** A known concentration of **isooctyl hydrogen succinate** is added to a mineral medium as the sole source of organic carbon.
- **Inoculum:** The medium is inoculated with a mixed population of microorganisms from a source such as activated sludge from a domestic wastewater treatment plant.
- **Incubation:** The test vessels are incubated in the dark at a constant temperature (e.g., 20 ± 1 °C) for 28 days.
- **Measurement:** The consumption of oxygen is measured over the 28-day period using a respirometer.

- **Data Analysis:** The percentage of biodegradation is calculated by comparing the measured oxygen consumption with the theoretical oxygen demand (ThOD) of the test substance.

Aquatic Ecotoxicity Testing

Standard acute and chronic toxicity tests should be performed on representative aquatic organisms from different trophic levels.

Example Protocol (Based on OECD 202 - *Daphnia* sp. Acute Immobilisation Test):

- **Test Organisms:** Young daphnids (*Daphnia magna*), aged less than 24 hours, are used.
- **Test Concentrations:** A series of concentrations of **isooctyl hydrogen succinate** in water are prepared.
- **Exposure:** Daphnids are exposed to the test concentrations for 48 hours under controlled conditions (temperature, light).
- **Observation:** The number of immobile daphnids is recorded at 24 and 48 hours.
- **Data Analysis:** The EC50 (the concentration that causes immobilization in 50% of the daphnids) is calculated.

Conclusion

While direct experimental data for **isooctyl hydrogen succinate** is scarce, a review of structurally similar compounds provides a basis for a preliminary environmental assessment. **Isooctyl hydrogen succinate** is expected to be biodegradable, with the ultimate degradation products being carbon dioxide and water. Its environmental impact is predicted to be characterized by moderate aquatic toxicity and a potential for bioaccumulation, which is likely mitigated by its biodegradability. To definitively characterize its environmental profile, empirical data from standardized biodegradability and ecotoxicity tests are essential. The experimental protocols outlined in this guide provide a framework for obtaining such data.

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